

# In-Depth Technical Guide to Tetrahydrobostrycin

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## Compound of Interest

Compound Name: *Tetrahydrobostrycin*

Cat. No.: *B1370537*

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## Core Compound Identity: Tetrahydrobostrycin

**Tetrahydrobostrycin**, a hexahydroanthrone derivative, has been identified with the Chemical Abstracts Service (CAS) number 107211-07-3. This compound was first isolated from a marine-derived fungus, *Aspergillus* sp. strain 05F16, collected from a coral reef in Manado, Indonesia.

## Chemical and Physical Properties

A summary of the key chemical and physical data for **Tetrahydrobostrycin** is presented below.

Property	Value	Reference
CAS Number	107211-07-3	[1]
Molecular Weight	340.3 g/mol	[1]
Appearance	Brownish solid	[1]
Purity	>97%	[1]

## Biological Activity: A Synopsis

**Tetrahydrobostrycin** has demonstrated preliminary biological activity as a weak antibacterial and a weak anticancer compound. Its efficacy has been qualitatively assessed against both

Gram-positive and Gram-negative bacteria.

## Antimicrobial Activity

Initial studies have shown that **Tetrahydrobostrycin** exhibits inhibitory effects against *Staphylococcus aureus* and *Escherichia coli*. The table below summarizes the available quantitative data on its antimicrobial activity.

Test Organism	Concentration	Inhibition Zone Diameter
<i>Staphylococcus aureus</i>	100 µg/disc	15 mm
<i>Escherichia coli</i>	100 µg/disc	9.2 mm

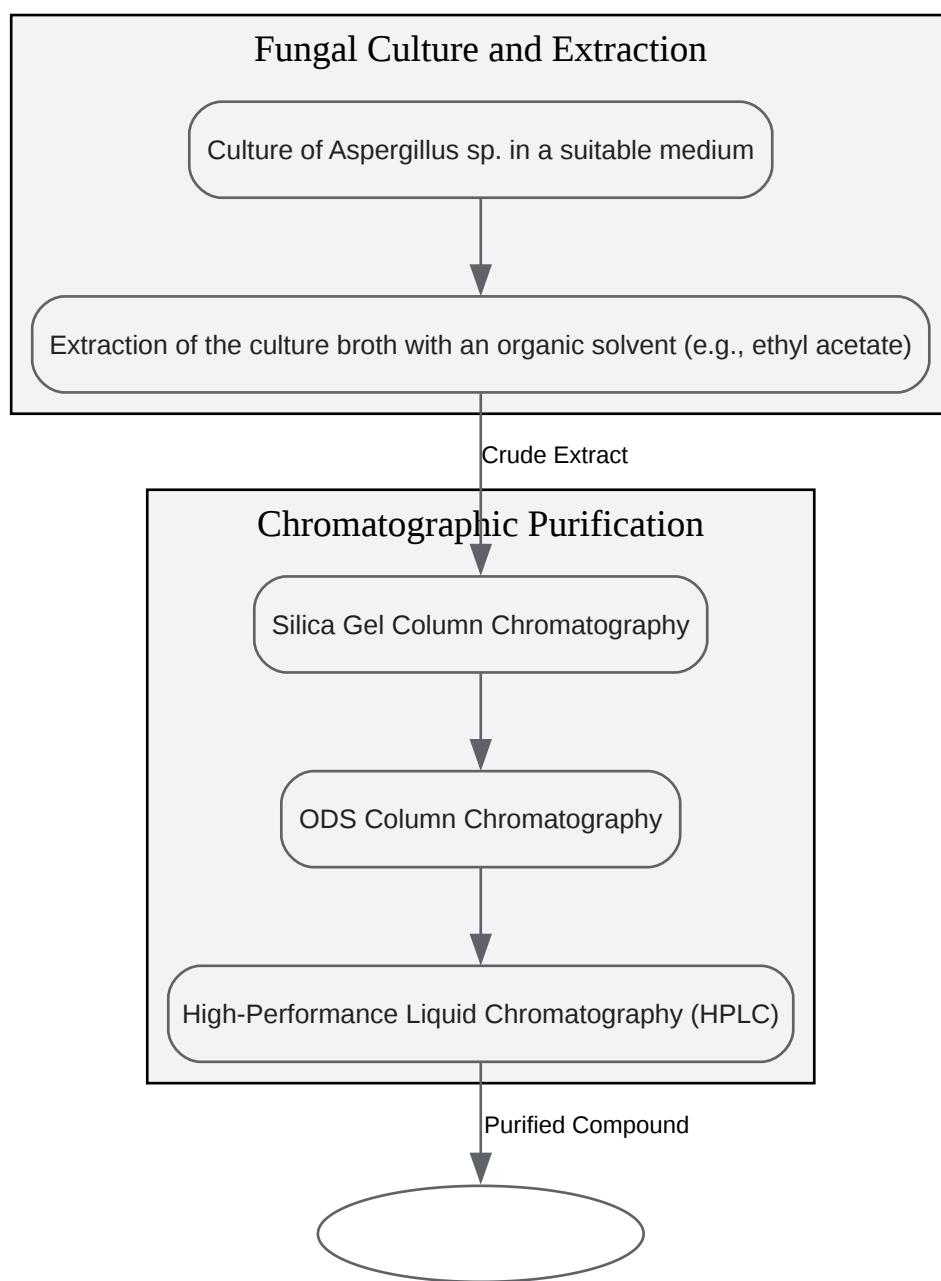
## Anticancer Potential

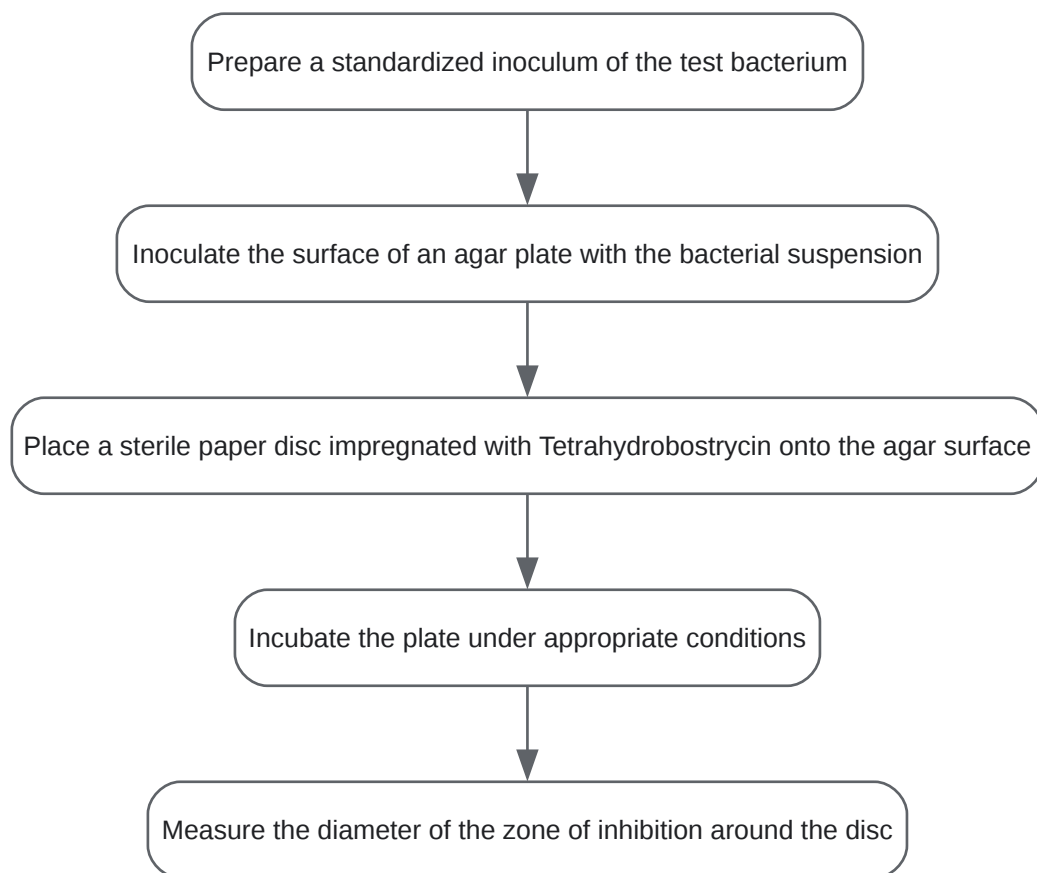
While characterized as a weak anticancer compound, specific details regarding the mechanism of action and the signaling pathways involved in the anticancer activity of **Tetrahydrobostrycin** are not yet extensively documented in publicly available literature. However, studies on the closely related compound, bostrycin, have indicated broad-spectrum antitumor activity. Bostrycin has been shown to induce apoptosis in breast cancer cells through the Akt/FOXO pathway and inhibit the proliferation of human lung carcinoma cells by downregulating the PI3K/Akt signaling pathway. These findings suggest that **Tetrahydrobostrycin** may exert its potential anticancer effects through similar mechanisms.

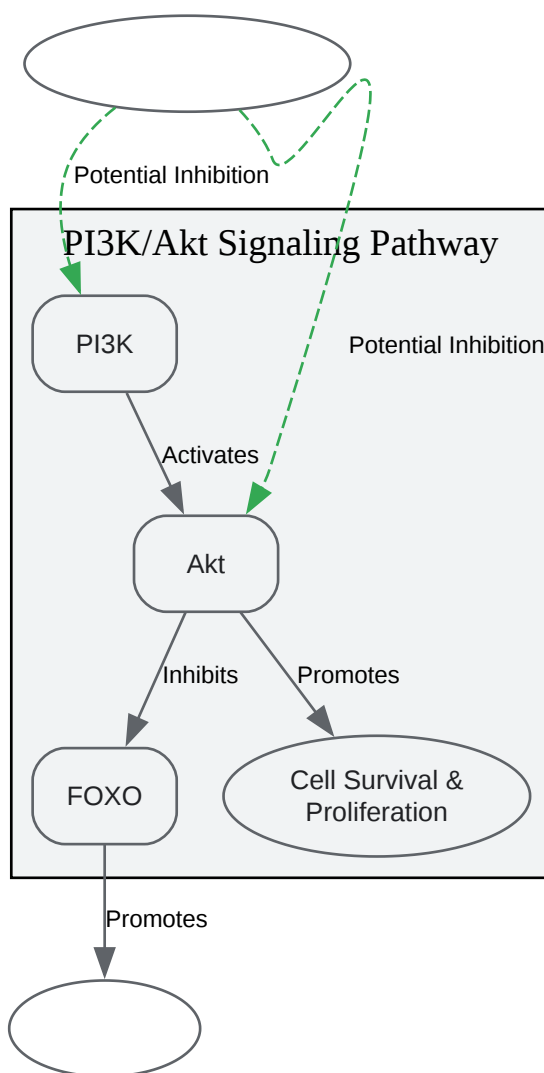
## Experimental Protocols

### Isolation of Tetrahydrobostrycin

The following outlines the general procedure for the isolation of **Tetrahydrobostrycin** from its fungal source, *Aspergillus* sp.







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## References

- 1. mdpi.com [mdpi.com]
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